

Ciprofloxacin hydrochloride monohydrate different salt forms

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Compound Focus: Ciprofloxacin hydrochloride monohydrate

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Comparison of Ciprofloxacin Salt Forms

Salt Form	Key Characteristics & Experimental Data	Preparation Method	Key Findings & Performance
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| **Hydrochloride Monohydrate (CFX-HCl·H₂O)** [1] [2] | - Commercial standard form.

- High solubility in water (30 mg/mL at 25°C) [1].
- Cationic species (piperazine protonated) at low pH [1]. | Commercial synthesis. | - High solubility is advantageous for formulations [1].
- Potential for common ion effect in the stomach, potentially reducing bioavailability [3]. || **Sodium Salt (Anionic Form)** [1] | - Anionic species (piperazine deprotonated) at high pH [1].
- Isolated as a previously unreported monohydrate phase [1]. | Stoichiometric neutralization of ciprofloxacin with aqueous NaOH, isolated by lyophilization [1]. | - Provides a clear spectroscopic fingerprint distinct from the zwitterion and cationic forms [1]. || **Organic Acid Salts (Novel Dicarboxylic Acid Salts)** [4] | - Salts with succinic (SA), glutaric (GA), adipic (AA), and pimelic (PA) acids.
- All novel crystal structures.
- Retained antibacterial activity (MIC: 0.004-0.008 g/L) [4]. | Prepared by mechanochemical synthesis and solvent crystallization [4]. | - Modified physicochemical properties.
- The glutaric acid (GA) salt showed **substantially higher solubility than CFX-HCl·H₂O** [4]. || **Salicylate Salt (1.75 Hydrate)** [3] | - Crystal structure confirmed by SCXRD.

- Piperazinyl group of ciprofloxacin is protonated.
- Layered arrangement with salicylic acid [3]. | Slow evaporation from a methanol-water solution of ciprofloxacin and salicylic acid [3]. | - **Better solubility and dissolution profile** than original ciprofloxacin crystal [3].
- Dehydrates upon grinding to form an anhydrous phase [3]. |

Experimental Protocols for Key Studies

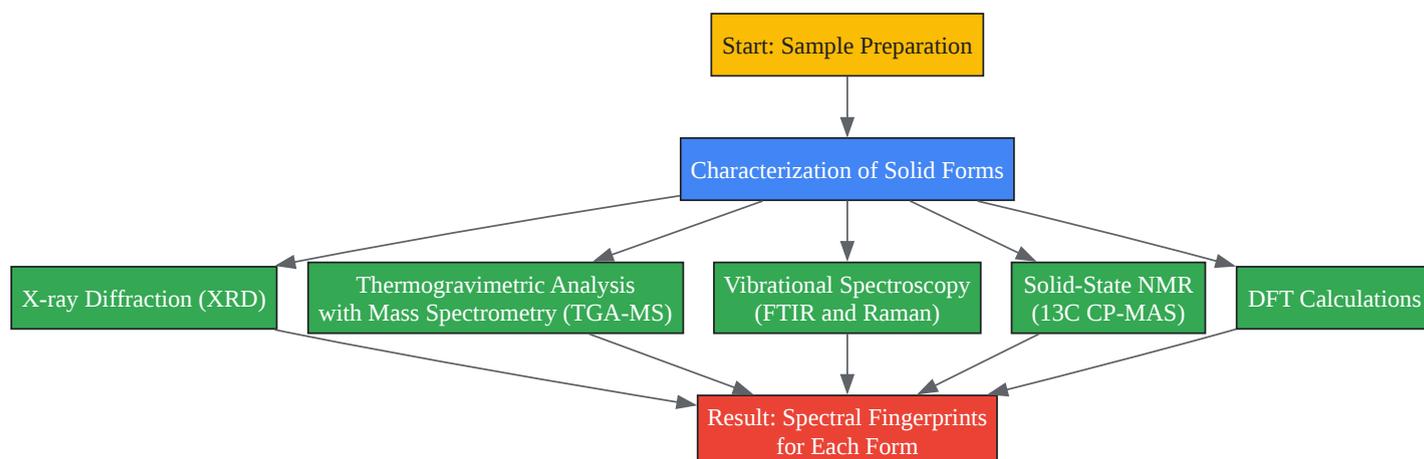
The comparative data comes from robust experimental methodologies. Here are the protocols from two key studies.

Protocol 1: Preparation and Analysis of Ciprofloxacin Zwitterion, Cationic, and Anionic Salts [1]

This study provided the foundational spectral data for distinguishing different ciprofloxacin forms.

- **1. Sample Preparation**
 - **Ciprofloxacin Zwitterion (Cipro(z)):** Commercial anhydrous ciprofloxacin was used.
 - **Cationic Chloride Salt (CiproCl):** Prepared by stoichiometric neutralization of ciprofloxacin with standard aqueous HCl, isolated by lyophilization.
 - **Anionic Sodium Salt (NaCipro):** Prepared by stoichiometric neutralization of ciprofloxacin with standard aqueous NaOH, isolated by lyophilization. This resulted in a novel monohydrate phase.
- **2. Characterization Techniques**
 - **X-ray Diffraction (XRD):** Used to confirm the crystal structure of all solid forms.
 - **Thermogravimetric Analysis-Mass Spectrometry (TGA-MS):** Conducted under air and nitrogen to study thermal stability and dehydration.
 - **Vibrational Spectroscopy:** FT-Raman and FTIR (Attenuated Total Reflectance mode) spectra were recorded to identify characteristic spectral fingerprints.
 - **Solid-State NMR:** ^{13}C Cross-Polarized Magic-Angle Spinning (CP-MAS) NMR spectra were acquired and supported by Density Functional Theory (DFT) calculations to assign chemical shifts.

The workflow for this comprehensive characterization is summarized below.



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Protocol 2: Synthesis and Evaluation of Novel Dicarboxylic Acid Salts [4]

This study highlights the strategy of using organic salts to improve physicochemical properties.

• 1. Salt Preparation

- **Method:** Mechanochemical synthesis (grinding) and solvent crystallization.
- **Acids Used:** Succinic (SA), glutaric (GA), adipic (AA), and pimelic (PA) acids.
- **Interaction:** Predicted to form a carboxylic acid:secondary amine synthon with ciprofloxacin.

• 2. Characterization and Evaluation

- **Structural Analysis:** Single crystal and powder X-ray diffraction (confirmed novel structures via Cambridge Structural Database).
- **Physical Properties:** Fourier-Transform Infrared Spectroscopy (FTIR), thermogravimetric analysis (TGA), differential scanning calorimetry (DSC), scanning electron microscopy (SEM).
- **Performance Metrics:**
 - **Aqueous Solubility:** Measured and compared to CFX-HCl·H₂O.

- **Antimicrobial Activity:** Determined via Minimum Inhibitory Concentration (MIC) assays against bacterial strains.

Key Insights for Research and Development

The data suggests several strategic directions for formulation scientists:

- **Addressing Solubility Limitations:** While CFX-HCl·H₂O is highly soluble, the **common ion effect** can be a drawback in gastric environments [3]. Organic acid salts, particularly the **glutarate and salicylate salts, offer a demonstrated path to higher solubility and improved dissolution profiles** [4] [3].
- **Beyond Conventional Forms:** The successful creation and characterization of novel salts like the **sodium monohydrate and various dicarboxylates prove that the solid-form landscape of ciprofloxacin is still expanding** [1] [4]. This provides multiple avenues for creating new intellectual property.
- **Techniques for Solid Form Characterization:** The combination of **XRD, thermal analysis, vibrational spectroscopy, and solid-state NMR is a powerful toolkit** for unequivocally identifying and differentiating between ciprofloxacin salt forms, as their spectral fingerprints are distinct [1].

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References

1. Ciprofloxacin (Zwitterion, Chloride, and Sodium Forms) [pmc.ncbi.nlm.nih.gov]
2. Ciprofloxacin Hydrochloride Monohydrate | C₁₇H₂₁ClFN₃O₄ [chemspider.com]
3. A Comprehensive Study of a New 1.75 Hydrate ... [mdpi.com]
4. Preparation and Physicochemical Analysis of Novel ... [sciencedirect.com]

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